

How to prepare 1M triethylammonium bicarbonate buffer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethylammonium bicarbonate

Cat. No.: B8461081

[Get Quote](#)

An Application Note on the Preparation of 1M **Triethylammonium Bicarbonate** (TEAB) Buffer

Abstract

Triethylammonium bicarbonate (TEAB) is a volatile buffer extensively utilized in various biochemical applications, most notably as a mobile phase in reverse-phase high-performance liquid chromatography (RP-HPLC) for the purification of biomolecules such as oligonucleotides and peptides.^{[1][2][3]} Its key advantage is its volatility, which allows for its complete removal by lyophilization, leaving the analyte of interest salt-free for subsequent analysis, such as mass spectrometry.^{[4][5]} This document provides a detailed protocol for the preparation of a 1M TEAB buffer solution, intended for researchers, scientists, and professionals in drug development.

Quantitative Data Summary

The preparation of 1M TEAB buffer involves the reaction of triethylamine with carbonic acid. The key quantitative parameters are outlined below.

Parameter	Specification	Notes
Reagents		
Triethylamine (TEA)	≥99.5% purity	A clear, colorless liquid.
High-Purity Water	Deionized or Milli-Q	To ensure minimal ionic contamination.
Carbon Dioxide (CO ₂)	Solid (dry ice) or Gaseous	The source of carbonic acid.
Reaction Conditions		
Temperature	0–4 °C	An ice bath is used to control the exothermic reaction.
Final Buffer Characteristics		
Concentration	1.0 M	
Final pH	Approximately 8.5	The pH is dependent on the CO ₂ concentration. [4] [5]
Storage	2–8 °C	To maintain buffer stability. [4]

Experimental Protocol


This section details the step-by-step methodology for the preparation of 1 liter of 1M TEAB buffer.

Materials and Equipment:

- Triethylamine (TEA), HPLC grade (≥99.5%)
- High-purity water (deionized or Milli-Q)
- Dry ice (solid CO₂) or a cylinder of CO₂ gas with a regulator and tubing
- 2 L Erlenmeyer flask
- 1 L graduated cylinder

- Magnetic stirrer and a Teflon-coated stir bar
- Calibrated pH meter
- Glass beaker for an ice bath
- Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles, and a lab coat

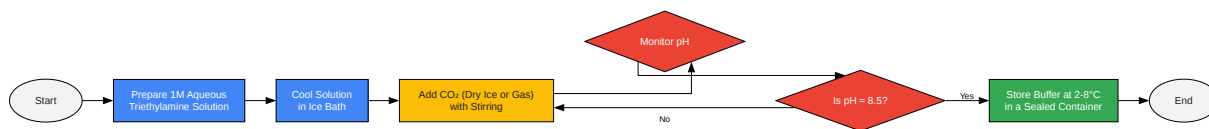
Procedure:

 **Safety Precaution:** Triethylamine is a toxic and flammable liquid with a strong, pungent odor. This entire procedure must be performed within a certified chemical fume hood.

- Preparation of 1M Triethylamine Solution:
 - Place a 2 L Erlenmeyer flask containing a magnetic stir bar into a large beaker filled with ice and water.
 - Measure 800 mL of high-purity water into the flask and allow it to cool to approximately 4°C with gentle stirring.
 - In a fume hood, carefully measure 139 mL of triethylamine and add it slowly to the chilled water. The reaction is exothermic, and maintaining a low temperature is crucial.
 - Once the triethylamine is fully dissolved, add more high-purity water to bring the total volume to 1 L. This yields a 1 M triethylamine solution.^[4]
- Formation of Bicarbonate Buffer:
 - Continue to stir the 1 M triethylamine solution in the ice bath.
 - Gradually add small pieces of crushed dry ice to the solution.^[4] Alternatively, bubble CO₂ gas from a cylinder through the solution using a gas dispersion tube.
 - The addition of CO₂ will cause the pH of the solution to decrease as **triethylammonium bicarbonate** is formed.

- pH Adjustment and Finalization:
 - Periodically measure the pH of the solution using a calibrated pH meter.
 - Continue to add CO₂ until the pH of the solution stabilizes at approximately 8.5.[4][5]
- Storage:
 - Once the target pH is achieved, transfer the buffer to a clean, well-sealed glass bottle.
 - Store the 1M TEAB buffer at 2–8 °C to prevent degradation.[4]

Diagrams



[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the preparation of 1M TEAB buffer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. tandfonline.com [tandfonline.com]
2. researchgate.net [researchgate.net]

- 3. tandfonline.com [tandfonline.com]
- 4. TEAB Versatile Volatile Buffer Biological Applications Lyophilization [biosyn.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [How to prepare 1M triethylammonium bicarbonate buffer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8461081#how-to-prepare-1m-triethylammonium-bicarbonate-buffer]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com